

# Cefadroxil sulfoxide spectroscopic characterization

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cefadroxil Sulfoxide

CAS No.: 182290-77-3

Cat. No.: S914230

Get Quote

## Cefadroxil Sulfoxide Characterization

A 2024 study published in the *Journal of Molecular Liquids* is directly relevant to your topic. It provides a detailed investigation into the synthesis and characterization of **cefadroxil sulfoxide** [1].

The table below summarizes the key findings and analytical techniques used in this study:

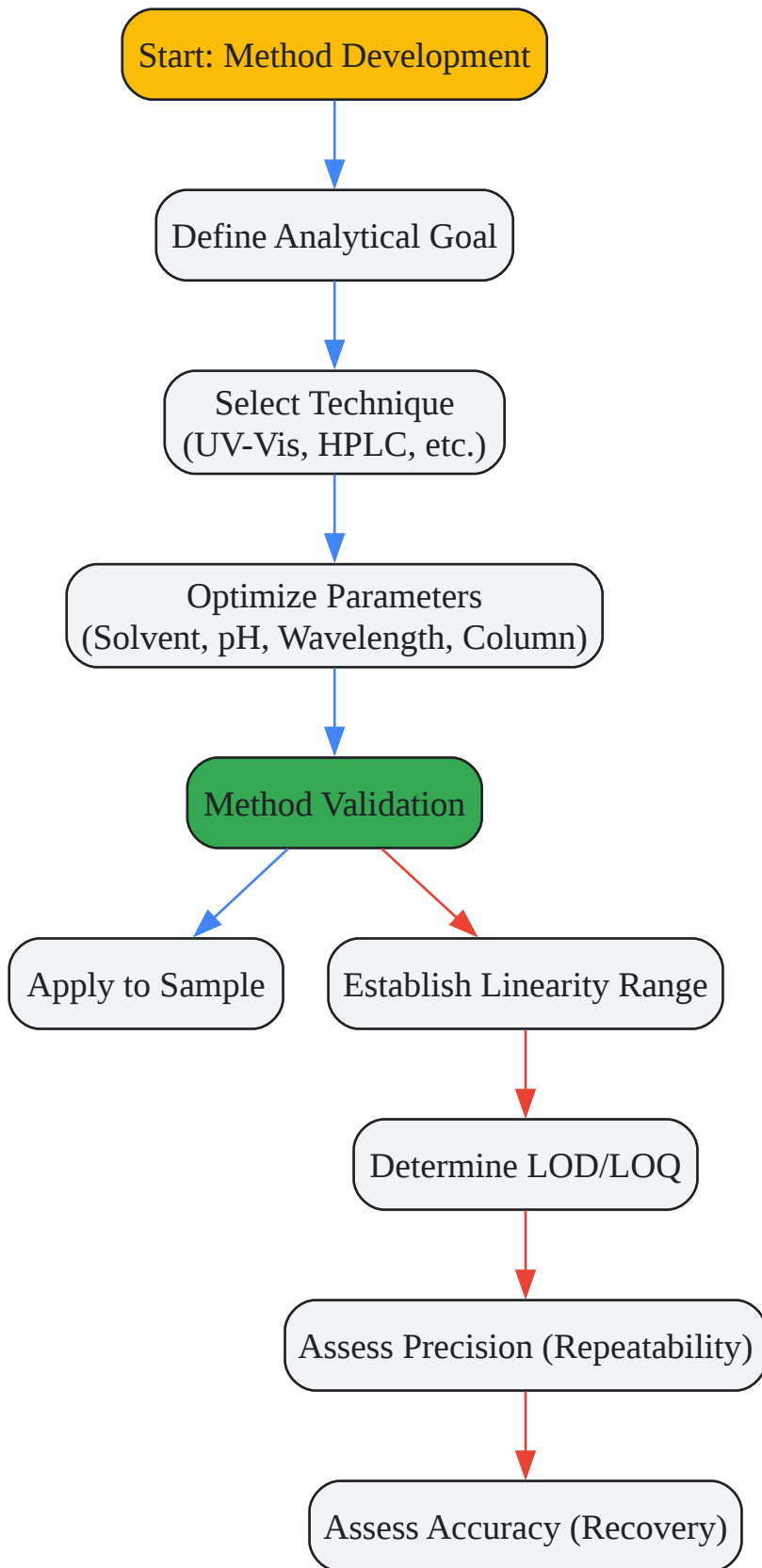
Aspect	Description
Focus of Study	Synthesis, spectroscopic characterization, electronic elucidation, chemical reactivity, topological analysis, and molecular docking of cefadroxil sulfoxide [1].
Primary Technique	<b>Spectroscopic Characterization</b> (Specific techniques like NMR, FT-IR, etc., are inferred but not explicitly detailed in the available excerpt) [1].
Key Findings	The study provides insights into the chemical reactivity and topological properties of the molecule. It also investigates its binding interactions through molecular docking simulations [1].

For full experimental protocols and detailed data, you can access the complete article:

- **Article Title:** "Synthesis, spectroscopic characterization, electronic elucidation, chemical reactivity, topological and molecular docking investigations of **cefadroxil sulfoxide**" [1]
- **Authors:** Mary Josephine, X., et al. [1]
- **Journal:** *Journal of Molecular Liquids*, Volume 412, 2024 [1]

## Analytical Methods for Cefadroxil

Several established analytical methods for cefadroxil can serve as a useful foundation for developing assays for its sulfoxide derivative. The following workflow illustrates the general process for method development and validation based on common practices in the field.



[Click to download full resolution via product page](#)

*General workflow for analytical method development and validation*

The tables below summarize various analytical methods for cefadroxil documented in the literature.

## Spectrophotometric Methods

Method	Principle / Reagent	Analytical Range	Key Parameters	Citation
Area Under Curve (AUC)	UV absorption in water at 260-266 nm	5 - 25 µg/mL	<b>LOD:</b> 1.04 µg/mL, <b>LOQ:</b> 3.15 µg/mL, <b>Recovery:</b> 99.26%	[2]
Schiff's Base Formation	Reaction with 1,2-naphthoquinone-4-sulfonic acid (NQS)	0.1 - 20 µg/mL	<b>LOD:</b> 0.0339 µg/mL, <b>LOQ:</b> 0.169 µg/mL, <b>λmax:</b> 460 nm	[3]
First-Order Derivative	Zero-crossing point measurement in 0.1N HCl	4 - 36 µg/mL (with Probenecid)	<b>Zero-crossing point:</b> 260 nm (Cefadroxil)	[4]

## Separation and Other Techniques

Technique	Application / Note	Citation
HPLC	Used as an analytical standard for quantification in biological samples like milk; also for analysis in pharmaceutical dosage forms.	[2] [5]
Crystal Structure Analysis	Determined via X-ray diffraction; reveals orthorhombic crystal system, molecular conformation, and hydrogen bonding.	[6]
Enzymatic Test (Penzym)	Used for detecting antibiotic residues in food products like sheep milk.	[5]

## Key Takeaways for Researchers

- **Sulfoxide Specific Data:** The 2024 study is your most current and direct source for data on **cefadroxil sulfoxide** [1].
- **Leverage Existing Methods:** The well-documented methods for cefadroxil, especially the robust HPLC protocols, provide an excellent starting point for developing and validating analytical methods for its sulfoxide derivative [2] [5].
- **Validation is Crucial:** When adapting these methods, follow established validation guidelines (like ICH Q2(R1)) to ensure accuracy, precision, specificity, and robustness for the new analyte [2] [4].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. P. Sangeetha - Google Scholar [scholar.google.com]
2. (PDF) development and validation of UV ... [academia.edu]
3. The Chemist | Journal of the American Institute of Chemists [theaic.org]
4. Development and Validation of Derivative Spectroscopic for... Method [ijpsnonline.com]
5. standard 50370-12-2 Cefadroxil analytical [sigmaaldrich.com]
6. Crystal structure of cefadroxil | Journal of Chemical Crystallography [link.springer.com]

To cite this document: Smolecule. [Cefadroxil sulfoxide spectroscopic characterization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b914230#cefadroxil-sulfoxide-spectroscopic-characterization>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)